

Application Note: Quantification of Achyranthoside C by HPLC-UV

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Compound of Interest

Compound Name: Achyranthoside C

CAS No.: 168111-48-6

Cat. No.: B1201575

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Abstract

This application note details a robust and validated Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method with UV detection for the accurate quantification of **Achyranthoside C** in plant extracts and pharmaceutical preparations. **Achyranthoside C**, a triterpenoid saponin, often lacks a strong chromophore, necessitating detection at low UV wavelengths.[1][2] This protocol establishes a reliable method using a C18 column with a gradient elution, providing the specificity, precision, and accuracy required for quality control and research applications.

Introduction

Achyranthoside C is a bioactive saponin found in various medicinal plants, notably from the *Achyranthes* genus. Its quantification is essential for the standardization of herbal extracts and the development of phytopharmaceuticals. High-Performance Liquid Chromatography (HPLC) is a powerful technique for the separation and analysis of complex mixtures like plant extracts. [3][4] This note provides a comprehensive protocol for a validated HPLC-UV method optimized for **Achyranthoside C**, addressing the common challenge of its poor UV absorbance by utilizing detection at a low wavelength (205 nm).[1]

Experimental

2.1 Instrumentation and Chemicals

- HPLC System: A system equipped with a gradient pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector. A Waters Alliance e2695 system or similar is suitable.[5]
- Chromatographic Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size) is recommended for good separation.[3][5]
- Chemicals: HPLC-grade acetonitrile, methanol, and ortho-phosphoric acid were used.[3] Ultrapure water was generated using a Milli-Q system. **Achyranthoside C** reference standard (purity ≥98%) was procured from a certified supplier.

2.2 Chromatographic Conditions The separation of **Achyranthoside C** was achieved using a gradient elution program for optimal resolution and peak shape.

Parameter	Condition
Column	C18 Reversed-Phase (4.6 x 250 mm, 5 µm)
Mobile Phase A	Water : Acetonitrile : Ortho-phosphoric acid (860:140:2 v/v/v)[1]
Mobile Phase B	Acetonitrile : Ortho-phosphoric acid (998:2 v/v) [1]
Flow Rate	1.0 mL/min[6]
Column Temperature	35 °C[6][7]
Detection Wavelength	205 nm[1][2]
Injection Volume	15 µL[6][7]
Gradient Program	0-30 min: 0-60% B; 30-35 min: 60-100% B; 35-45 min: 100% B (hold); 45-46 min: 100-0% B; 46-55 min: 0% B (re-equilibration)

Protocols

Protocol 1: Extraction of Achyranthoside C from Plant Material

This protocol describes an efficient ultrasonic-assisted extraction (UAE) method.

- **Sample Preparation:** Dry the plant material (e.g., roots of *Achyranthes aspera*) in a controlled environment and grind it into a fine powder (40-60 mesh).
- **Extraction:** Accurately weigh 1.0 g of the powdered plant material into a conical flask. Add 25 mL of 70% methanol-water (v/v).[\[3\]](#)[\[7\]](#)
- **Ultrasonication:** Place the flask in an ultrasonic bath and sonicate for 45 minutes at a controlled temperature (45°C).[\[7\]](#)[\[8\]](#)
- **Filtration:** Cool the mixture to room temperature and filter it through Whatman No. 1 filter paper.
- **Concentration:** Collect the filtrate and make up the volume to 25 mL in a volumetric flask using the extraction solvent.
- **Final Preparation:** Prior to HPLC injection, pass an aliquot of the extract through a 0.45 µm syringe filter to remove particulate matter.[\[7\]](#)

Protocol 2: Preparation of Standard Solutions

- **Stock Solution (1000 µg/mL):** Accurately weigh 10 mg of **Achyranthoside C** reference standard into a 10 mL volumetric flask. Dissolve and make up to volume with HPLC-grade methanol. Sonicate for 10 minutes to ensure complete dissolution.[\[1\]](#)
- **Working Standard Solutions:** Perform serial dilutions of the stock solution with methanol to prepare a series of calibration standards at concentrations of 10, 25, 50, 100, 150, and 200 µg/mL.

Protocol 3: HPLC Analysis and Quantification

- **System Equilibration:** Equilibrate the HPLC system with the initial mobile phase composition (100% A) for at least 30 minutes or until a stable baseline is achieved.
- **Calibration Curve:** Inject 15 µL of each working standard solution in duplicate. Record the peak area from the chromatograms. Construct a calibration curve by plotting the average peak area against the concentration.
- **Sample Analysis:** Inject 15 µL of the prepared plant extract sample into the HPLC system.
- **Quantification:** Identify the **Achyranthoside C** peak in the sample chromatogram by comparing its retention time with that of the standard. Calculate the concentration of **Achyranthoside C** in the sample using the regression equation derived from the calibration curve.

Method Validation

The developed method was validated according to the International Conference on Harmonization (ICH) guidelines for linearity, precision, accuracy, Limit of Detection (LOD), and Limit of Quantitation (LOQ).^{[1][2]}

Table 1: Summary of Method Validation Parameters

Parameter	Result
Linearity Range	10 - 200 µg/mL
Correlation Coefficient (r ²)	> 0.999
Regression Equation	y = mx + c
LOD	0.85 µg/mL
LOQ	2.55 µg/mL

Table 2: Precision (Repeatability and Intermediate Precision)

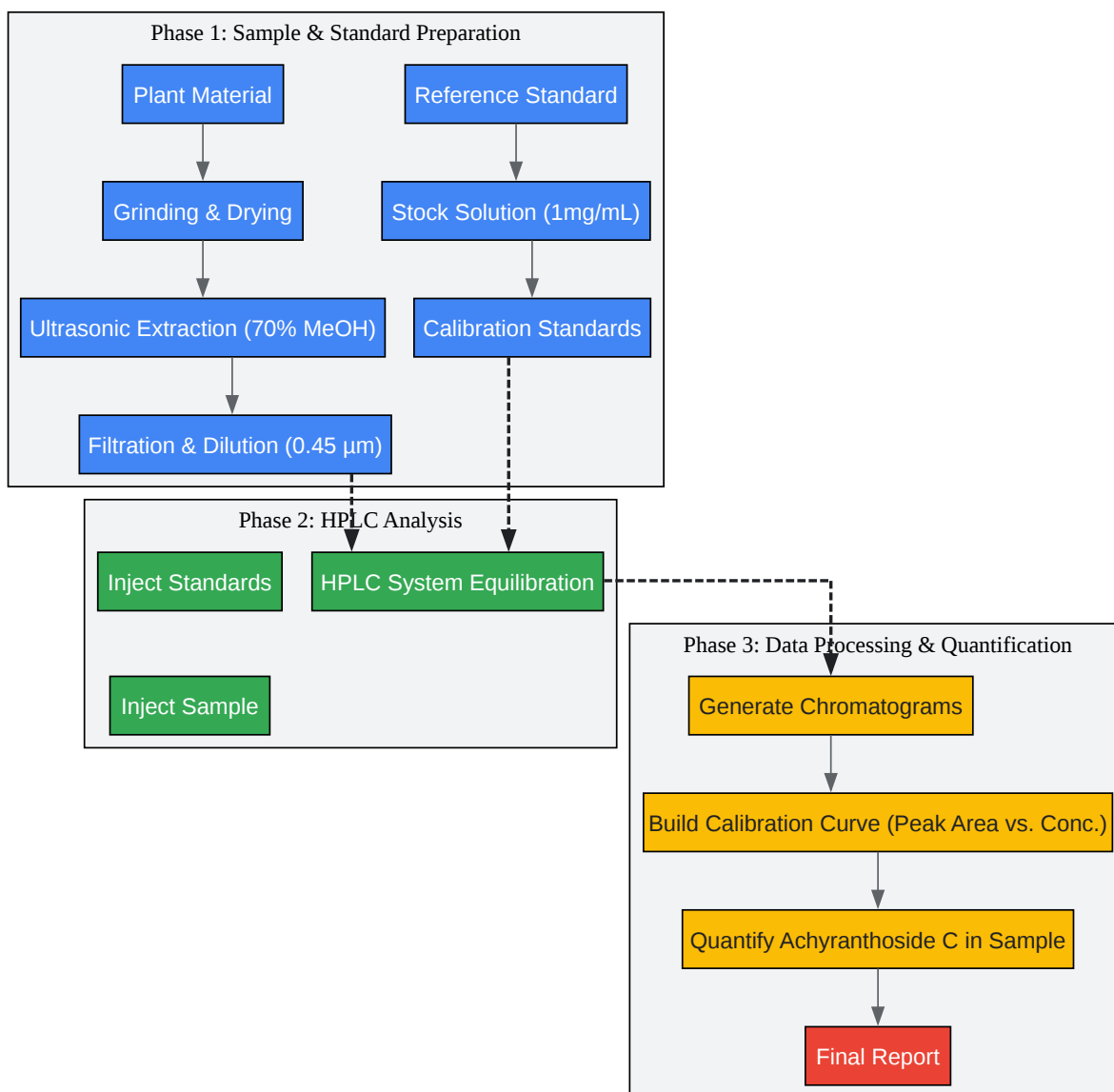
Concentration (µg/mL)	Repeatability (RSD%) (n=6)	Intermediate Precision (RSD%) (n=6, 3 days)
50	1.35%	1.88%
100	0.98%	1.52%
150	0.85%	1.31%

Table 3: Accuracy by Recovery Study

Spiked Level	Amount Added (µg/mL)	Amount Found (µg/mL)	Recovery (%)	RSD (%) (n=3)
80%	40	39.75	99.38	1.45
100%	50	50.31	100.62	1.10
120%	60	59.52	99.20	1.28

Workflow Visualization

The following diagram illustrates the complete workflow from sample preparation to the final quantification of **Achyranthoside C**.



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Caption: Workflow for **Achyranthoside C** quantification by HPLC-UV.

Conclusion

The described HPLC-UV method provides a simple, accurate, and reliable approach for the quantification of **Achyranthoside C**. The method is highly specific and demonstrates excellent linearity, precision, and accuracy, making it suitable for routine quality control of raw herbal materials and finished phytopharmaceutical products.

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